

An In-depth Technical Guide to 3-phenylpropane-1,2-diamine

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Compound of Interest

Compound Name: 3-Phenylpropane-1,2-diamine

CAS No.: 75543-73-6

Cat. No.: B1211460

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This guide provides a comprehensive overview of **3-phenylpropane-1,2-diamine**, a vicinal diamine with significant potential in medicinal chemistry and synthetic applications. This document is intended for researchers, scientists, and professionals in drug development, offering insights into its chemical identity, synthesis, potential applications, and safety considerations.

Section 1: Core Identifiers and Chemical Properties

3-phenylpropane-1,2-diamine is a chiral organic compound featuring a phenyl group attached to a propane backbone, with amine functionalities at the C1 and C2 positions. Its structure lends itself to a variety of chemical modifications and applications, particularly as a scaffold in the design of bioactive molecules.

Identifier	Value	Source
CAS Number	75543-73-6	
Molecular Formula	C ₉ H ₁₄ N ₂	N/A
Molecular Weight	150.22 g/mol	N/A
IUPAC Name	3-phenylpropane-1,2-diamine	N/A

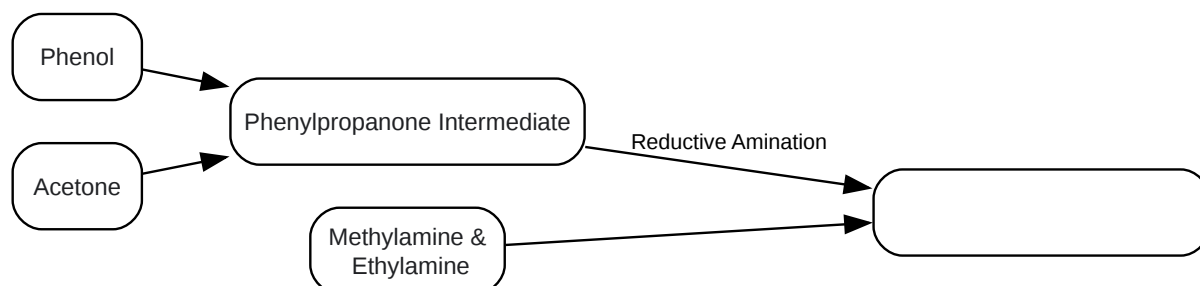
Note: Detailed experimental data on physical properties such as melting point, boiling point, and solubility are not readily available in the public domain and would require experimental determination.

Section 2: Synthesis of 3-phenylpropane-1,2-diamine

While a specific, detailed experimental protocol for the synthesis of **3-phenylpropane-1,2-diamine** is not widely published, a general synthetic route has been described.^[1] Additionally, established methods for the synthesis of related vicinal diamines provide a strong foundation for its preparation in a laboratory setting.

General Synthetic Approach

A reported synthesis of **3-phenylpropane-1,2-diamine** starts from phenol and acetone, reacting with methylamine in the presence of ethylamine.^[1] This method suggests a multi-step process likely involving the formation of a phenylpropanone intermediate followed by reductive amination.



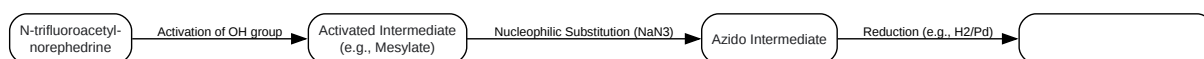
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Caption: General synthesis pathway for **3-phenylpropane-1,2-diamine**.

Diastereoselective Synthesis of Related Vicinal Diamines

For research requiring stereochemical control, the synthesis of chiral vicinal diamines is crucial. A well-documented procedure for the diastereoselective synthesis of the related compound, 1,2-diamino-1-phenylpropane, starts from N-trifluoroacetylnorephedrine. This method offers a pathway to control the stereochemistry of the final diamine product.

The key steps in this process involve the protection of the amino group, activation of the hydroxyl group, and subsequent nucleophilic substitution with an azide, followed by reduction. The choice of protecting group is critical to prevent side reactions.



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Caption: Diastereoselective synthesis of a related vicinal diamine.

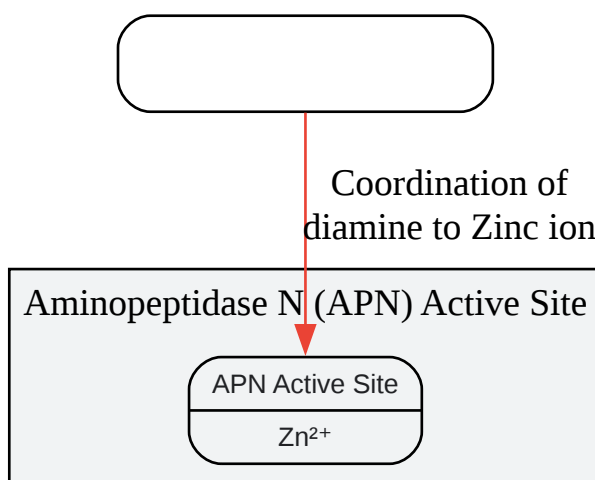
Section 3: Applications in Drug Development

Vicinal diamines are a common and important structural motif in many biologically active molecules and pharmaceutical agents.[2] The structural features of **3-phenylpropane-1,2-diamine** make it an attractive scaffold for the development of novel therapeutics, particularly as an enzyme inhibitor.

Aminopeptidase N (APN) Inhibition

Derivatives of **3-phenylpropane-1,2-diamine** have been investigated as inhibitors of Aminopeptidase N (APN), a key metalloprotease involved in tumor cell invasion and metastasis. In one study, a novel class of inhibitors was designed using the **3-phenylpropane-1,2-diamine** scaffold. One particular derivative demonstrated potent and selective inhibitory activity against APN with an IC_{50} value of $15.5 \pm 1.2 \mu M$. [3] This finding highlights the potential of this chemical backbone in the development of new anti-cancer agents.

The likely mechanism of inhibition involves the coordination of the diamine nitrogens to the zinc ion in the active site of APN, mimicking the binding of natural substrates.



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Caption: Proposed mechanism of APN inhibition.

Other Potential Applications

The structural similarity of **3-phenylpropane-1,2-diamine** to other bioactive molecules suggests its potential in other therapeutic areas. For instance, related phenylpiperazinepropane derivatives have been explored for their antitussive activity. Furthermore, its ability to inhibit carboxypeptidase A, an enzyme involved in insulin degradation, suggests a potential role in metabolic research.^[1]

Section 4: Analytical Characterization

Detailed spectroscopic data for **3-phenylpropane-1,2-diamine** is not readily available in peer-reviewed literature. However, based on its structure, the following characteristic signals would be expected in its analytical spectra.

Technique	Expected Observations
^1H NMR	- Multiplets in the aromatic region (approx. 7.2-7.4 ppm) corresponding to the phenyl protons.- A complex set of multiplets in the aliphatic region (approx. 2.5-3.5 ppm) for the methine and methylene protons of the propane backbone.- Broad singlets for the amine protons, the chemical shift of which would be dependent on solvent and concentration.
^{13}C NMR	- Signals in the aromatic region (approx. 125-140 ppm).- Aliphatic signals for the three carbons of the propane backbone (approx. 40-60 ppm).
Mass Spec.	- A molecular ion peak corresponding to the molecular weight (150.22 g/mol).- Characteristic fragmentation patterns, including the loss of amine groups and cleavage of the propane chain.
IR Spec.	- N-H stretching vibrations in the region of 3300-3500 cm^{-1} .- C-H stretching vibrations of the aromatic and aliphatic groups around 2850-3100 cm^{-1} .- Aromatic C=C bending vibrations around 1450-1600 cm^{-1} .

Section 5: Purification and Handling

Purification

Standard laboratory techniques can be employed for the purification of **3-phenylpropane-1,2-diamine**.

Experimental Protocol: General Purification by Column Chromatography

- Stationary Phase: Silica gel is a suitable stationary phase for the purification of moderately polar compounds like diamines.

- Mobile Phase: A gradient of a non-polar solvent (e.g., hexane or dichloromethane) and a polar solvent (e.g., methanol or ethyl acetate) with a small percentage of a basic modifier (e.g., triethylamine) to prevent peak tailing is recommended.
- Procedure: a. Dissolve the crude **3-phenylpropane-1,2-diamine** in a minimal amount of the mobile phase. b. Load the solution onto a pre-packed silica gel column. c. Elute the column with the chosen solvent system, gradually increasing the polarity. d. Collect fractions and analyze by thin-layer chromatography (TLC) to identify the pure product. e. Combine the pure fractions and remove the solvent under reduced pressure.

Safe Handling

While a specific Material Safety Data Sheet (MSDS) for **3-phenylpropane-1,2-diamine** is not readily available, general safety precautions for handling aromatic amines should be strictly followed. Aromatic amines can be toxic and may be absorbed through the skin.

General Safety Precautions:

- Personal Protective Equipment (PPE): Wear appropriate PPE, including chemical-resistant gloves, safety goggles, and a lab coat.
- Ventilation: Work in a well-ventilated area, preferably in a chemical fume hood.
- Avoid Inhalation: Avoid inhaling dust or vapors.
- Avoid Contact: Avoid contact with skin and eyes. In case of contact, rinse immediately with plenty of water.
- Storage: Store in a tightly closed container in a cool, dry, and well-ventilated area away from incompatible materials such as strong oxidizing agents.

Section 6: Conclusion

3-phenylpropane-1,2-diamine is a valuable building block in medicinal chemistry, with demonstrated potential as a scaffold for enzyme inhibitors. While detailed experimental data for its synthesis and characterization are not extensively documented in the public domain, established methods for related compounds provide a clear path for its preparation and

purification. Further research into the biological activities and synthetic applications of this compound and its derivatives is warranted and holds promise for the discovery of new therapeutic agents.

References

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